

Application Notes and Protocol for Flow Cytometry Analysis Using Inolimomab

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Compound of Interest

Compound Name: *Inolimomab*

Cat. No.: *B1174857*

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Introduction

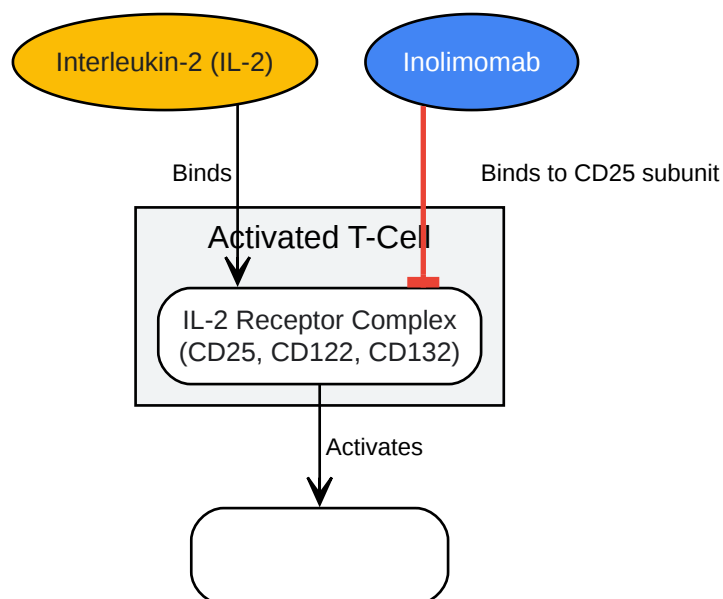
Inolimomab, also known by its brand name Leukotac, is a murine monoclonal antibody that specifically targets the alpha chain of the Interleukin-2 receptor (IL-2R α), also known as CD25. [1][2][3] The CD25 antigen is a key marker for activated T lymphocytes, and it is also expressed on activated B cells, some thymocytes, and myeloid precursors.[2] In a clinical setting, **Inolimomab** is utilized as an immunosuppressive agent for the treatment of steroid-resistant acute graft-versus-host disease (aGVHD).[1][4][5] Its mechanism of action involves blocking the binding of IL-2 to its receptor, thereby inhibiting the proliferation and activation of T-cells that mediate the GVHD response.[1][6]

These application notes provide a detailed protocol for the use of **Inolimomab** in flow cytometry to identify and quantify CD25-positive cell populations.

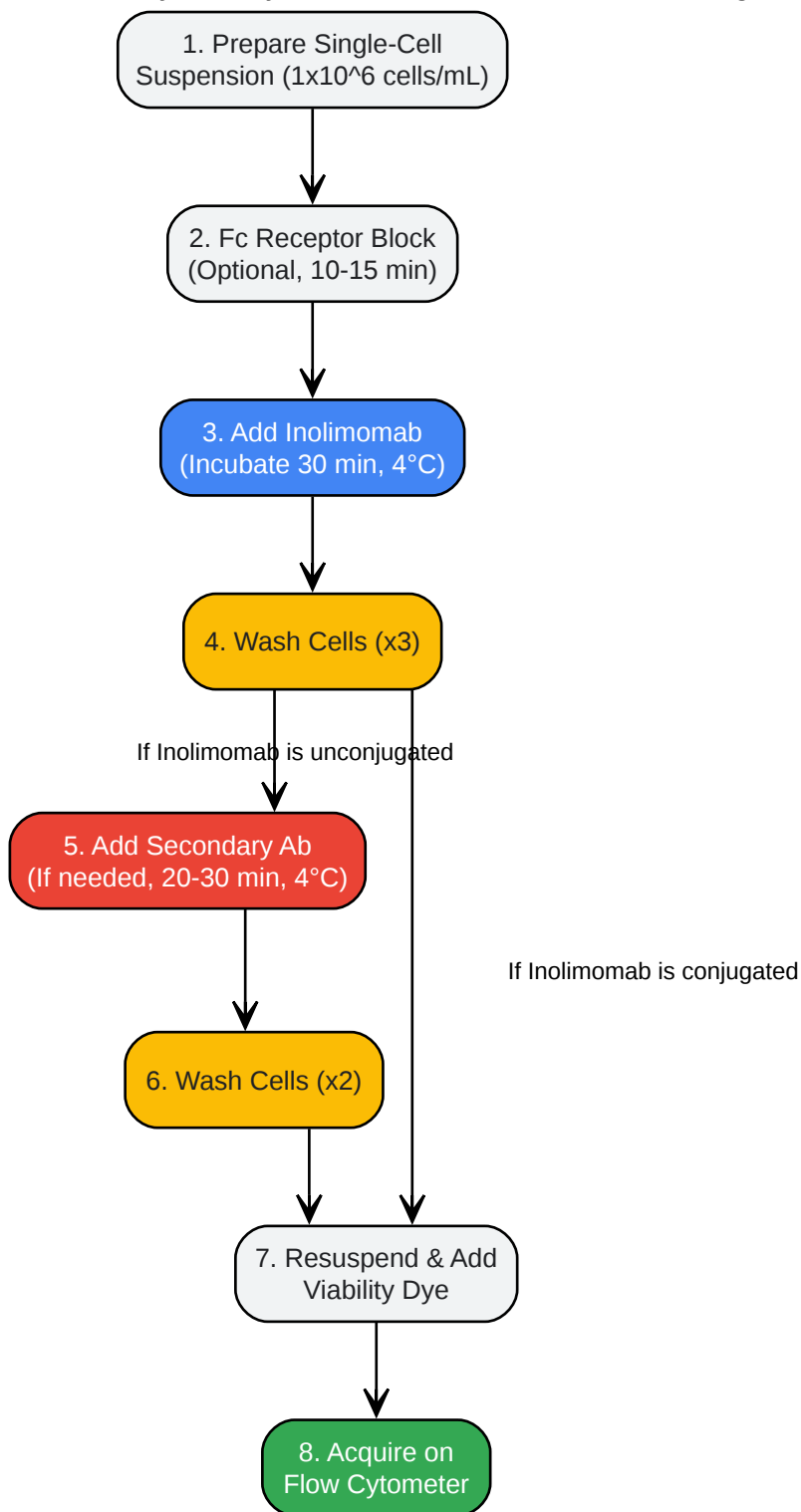
Signaling Pathway of Inolimomab's Target

Inolimomab targets the IL-2R α (CD25) subunit of the high-affinity IL-2 receptor. By binding to CD25, **Inolimomab** competitively inhibits the binding of IL-2, a critical cytokine for T-cell proliferation and activation. This blockade disrupts the downstream signaling cascade that would normally be initiated by IL-2, thus preventing the expansion of activated T-cells.

Inolimomab's Mechanism of Action



Flow Cytometry Protocol for Inolimomab Staining

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References

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